

Application of CRISPR-Cas9 for Editing the HACL1 Gene in Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyphytanoyl-CoA

Cat. No.: B1249771

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

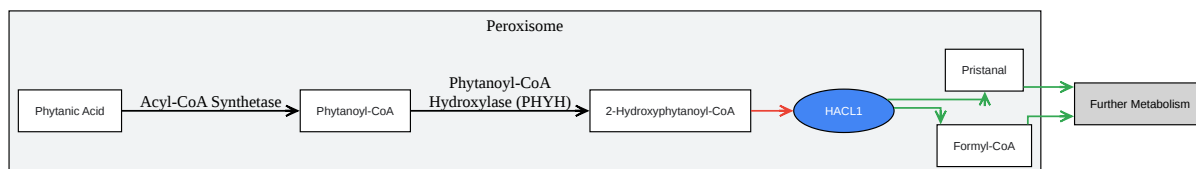
Introduction

The 2-hydroxyacyl-CoA lyase 1 (HACL1) is a key peroxisomal enzyme involved in the alpha-oxidation of fatty acids. Specifically, it catalyzes the cleavage of 2-hydroxy-3-methylacyl-CoA into formyl-CoA and a 2-methyl-branched fatty aldehyde.[1][2] This pathway is crucial for the degradation of 3-methyl-branched fatty acids like phytanic acid.[2][3] Dysregulation of fatty acid metabolism is implicated in various metabolic disorders and cancers. The CRISPR-Cas9 system offers a powerful tool for precisely editing the HACL1 gene to create knockout cell lines, enabling the study of its function in cellular physiology and disease. These models are instrumental in elucidating metabolic pathways, identifying potential drug targets, and understanding disease mechanisms.[4]

This document provides detailed application notes and protocols for the CRISPR-Cas9-mediated knockout of the HACL1 gene in mammalian cell lines.

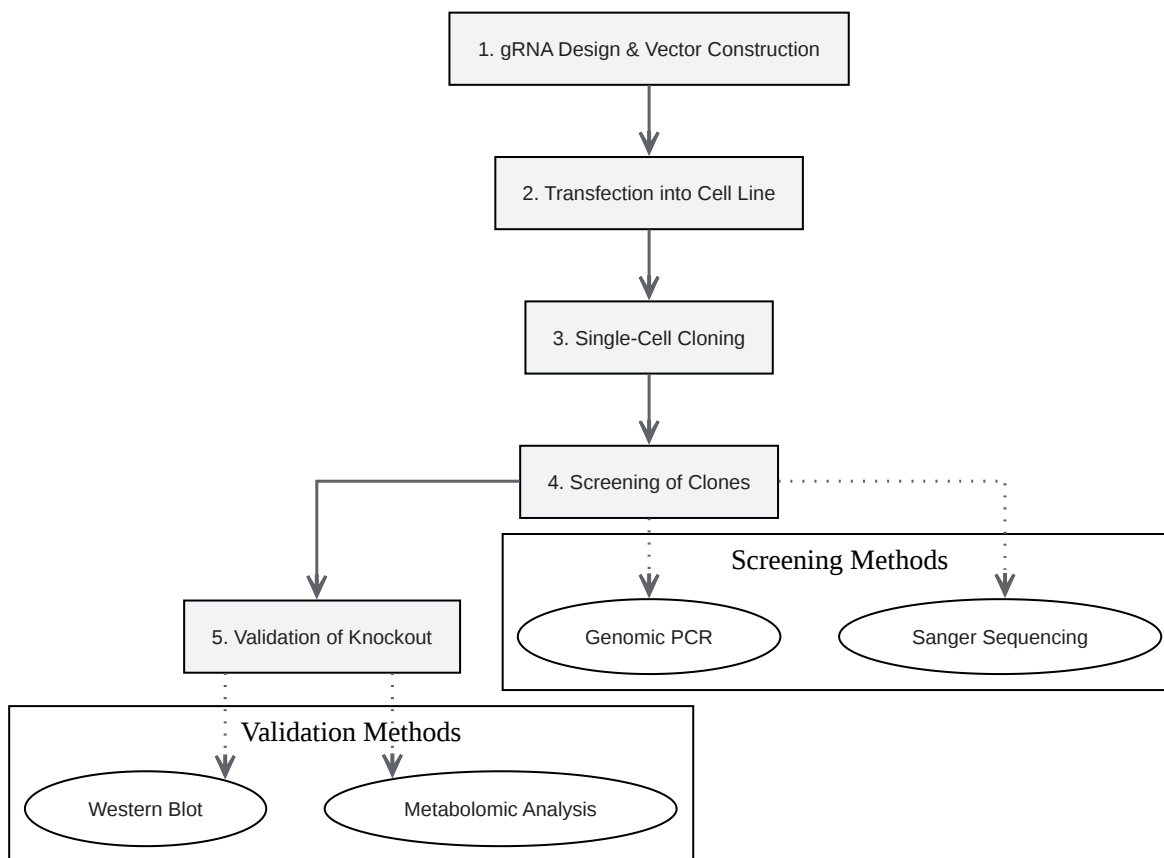
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the metabolic pathway involving HACL1 and a general workflow for generating HACL1 knockout cell lines using CRISPR-Cas9.



[Click to download full resolution via product page](#)

Figure 1: Simplified diagram of the HACL1-mediated alpha-oxidation of phytanic acid in the peroxisome.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 2. Role of 2-hydroxy acyl-CoA lyase HACL2 in odd-chain fatty acid production via α -oxidation in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. origene.com [origene.com]
- 4. A simple method using CRISPR-Cas9 to knock-out genes in murine cancerous cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of CRISPR-Cas9 for Editing the HACL1 Gene in Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1249771#application-of-crispr-cas9-for-editing-the-hacl1-gene-in-cell-lines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com